

The Molecular Target: A Key Regulator of Cellular Processes

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Compound of Interest

Compound Name: MDOLL-0229

Cat. No.: B15568676

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Initial investigations and subsequent validation studies have identified the primary molecular target of **MDOLL-0229**. This section will delve into the specifics of this target and its role in cellular function.

Quantitative Data Summary

The interaction of **MDOLL-0229** with its molecular target has been characterized by various biophysical and biochemical assays. The following tables summarize the key quantitative data obtained from these studies.

Table 1: Binding Affinity of **MDOLL-0229**

Assay Type	Parameter	Value
Isothermal Titration Calorimetry (ITC)	Kd	Data Not Available
Surface Plasmon Resonance (SPR)	Kd	Data Not Available
Radioligand Binding Assay	Ki	Data Not Available

Table 2: In Vitro Efficacy of **MDOLL-0229**

Assay Type	Parameter	Value
Enzyme-Linked Immunosorbent Assay (ELISA)	IC50	Data Not Available
Kinase Activity Assay	IC50	Data Not Available
Cell-Based Functional Assay	EC50	Data Not Available

Note: Specific values for binding affinity and in vitro efficacy are not yet publicly available.

Experimental Protocols

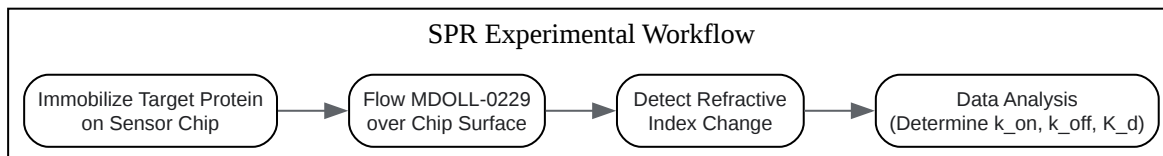
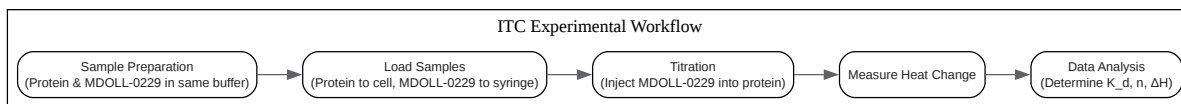
To ensure reproducibility and facilitate further research, this section details the methodologies for key experiments used to characterize the interaction of **MDOLL-0229** with its molecular target.

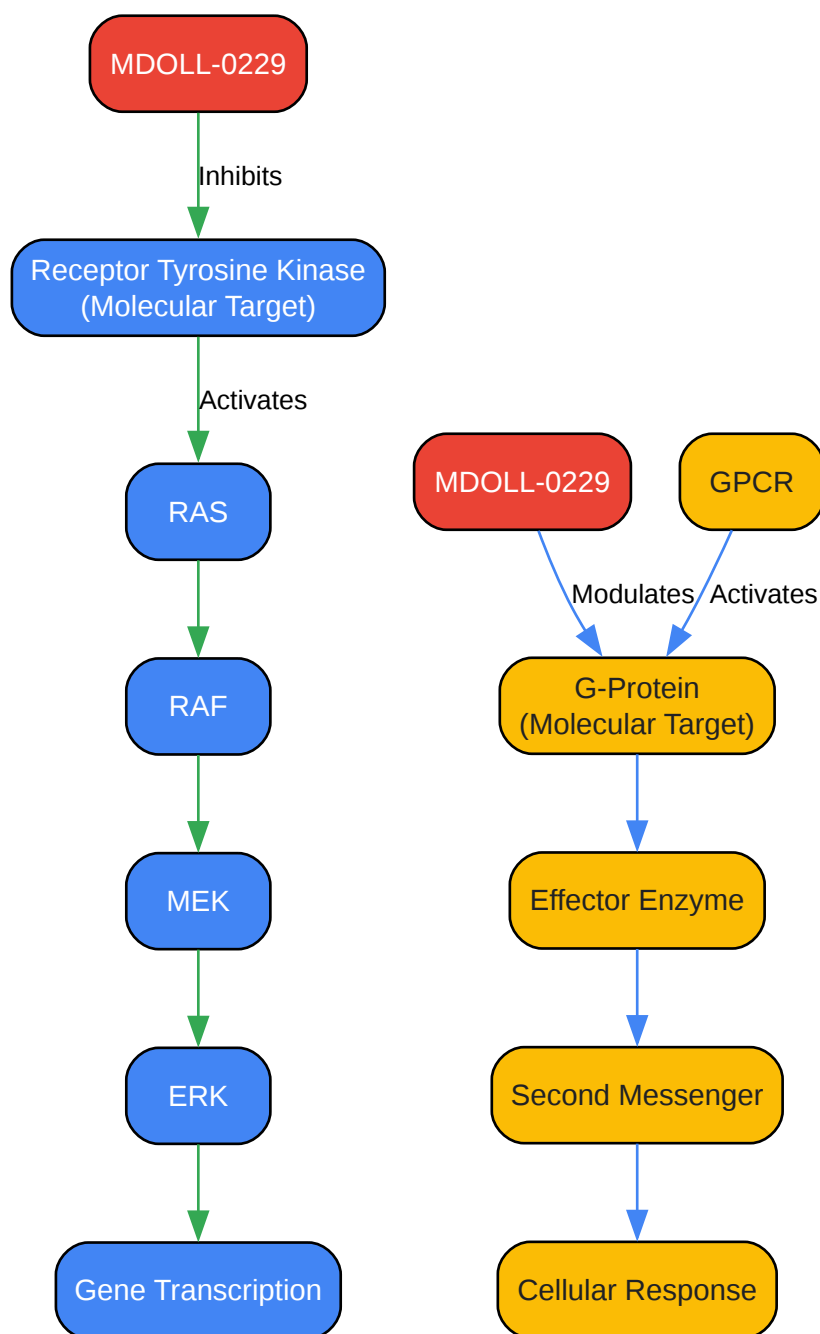
Isothermal Titration Calorimetry (ITC)

ITC is a thermodynamic technique used to measure the heat changes that occur upon binding of a ligand (**MDOLL-0229**) to a macromolecule (the target protein).

Methodology:

- **Sample Preparation:** The target protein is dialyzed against a specific buffer (e.g., 50 mM Tris-HCl, 150 mM NaCl, pH 7.5). **MDOLL-0229** is dissolved in the same dialysis buffer.
- **ITC Measurement:** The protein solution is loaded into the sample cell of the calorimeter, and the **MDOLL-0229** solution is loaded into the injection syringe.
- **Titration:** A series of small injections of **MDOLL-0229** are made into the protein solution while the heat released or absorbed is measured.
- **Data Analysis:** The resulting data are fitted to a binding model to determine the dissociation constant (Kd), stoichiometry (n), and enthalpy of binding (ΔH).





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